crystal structure of Gadolinium(3+);trihydroxide

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Compound of Interest

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An In-Depth Technical Guide to the Crystal Structure and Synthesis of Gadolinium(III) Hydroxide for Advanced Applications

Abstract

Gadolinium(III) hydroxide, $Gd(OH)_3$, is an inorganic compound of significant interest in materials science and biomedicine. This technical guide provides a comprehensive overview of its core structural properties, synthesis methodologies, and its emerging applications, particularly in the realm of drug development and diagnostics. $Gd(OH)_3$ crystallizes in the hexagonal $P6_3/m$ space group, a structure common to many lanthanide hydroxides. This inherent structure is foundational to its properties and its utility as a versatile precursor for gadolinium-based functional materials, including MRI contrast agents and phosphors. Furthermore, the controlled synthesis of $Gd(OH)_3$ nanostructures, such as nanorods and nanoparticles, has opened new avenues for its use in theranostic platforms, combining targeted drug delivery with non-invasive imaging. This document serves as a resource for researchers and professionals, detailing the crystallographic framework of $Gd(OH)_3$, providing validated synthesis protocols, and exploring the scientific rationale behind its application in advanced biomedical technologies.

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Introduction to Gadolinium(III) Hydroxide

Gadolinium(III) hydroxide, with the chemical formula $Gd(OH)_3$, is a white, solid inorganic compound that is practically insoluble in water.[1][2] Its anhydrous molar mass is 208.27 g/mol .[1][3] While historically utilized as a precursor for other gadolinium materials like optical glass and gadolinium yttrium garnets, its modern significance is increasingly defined by its nanoscale applications.[1] Nanostructured forms of gadolinium hydroxide are being extensively investigated for their potential in medicine.[2] The paramagnetic nature of the Gadolinium(III) ion (Gd^{3+}) makes it a powerful T1 contrast agent for Magnetic Resonance Imaging (MRI).[4] By incorporating $Gd(OH)_3$ into nanocarriers, it is possible to develop theranostic agents that simultaneously deliver therapeutic drugs and enable MRI monitoring of the treatment response.[4][5] This dual functionality, coupled with reports of its non-cytotoxic nature at the nanoscale, positions $Gd(OH)_3$ as a critical material for the next generation of drug delivery systems and diagnostic tools.[2]

Crystallographic Properties of Gadolinium(III) Hydroxide

The physical and chemical behavior of $Gd(OH)_3$ is fundamentally dictated by its crystal structure. A thorough understanding of its crystallographic parameters is essential for predicting its properties and for designing materials with tailored functionalities.

Crystal System and Space Group

Gadolinium(III) hydroxide adopts a hexagonal crystal system, which is characteristic of many rare-earth metal hydroxides.[1] It is isostructural with other lanthanide hydroxides and belongs to the UCl_3-type structure.[1] The specific space group, determined through X-ray diffraction studies, is $P6_3/m$ (International Number 176).[1][6] This space group imposes specific symmetry constraints on the arrangement of atoms within the unit cell.

Lattice Parameters and Atomic Coordinates

The unit cell dimensions and atomic positions define the precise structure. While values can vary slightly based on synthesis conditions and analytical techniques, representative data are summarized below.

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Parameter	Value	Source
Crystal System	Hexagonal	[1][6]
Space Group	$P6_3/m$ (No. 176)	[1][6]
Lattice Constant 'a'	6.32 Å - 6.39 Å	[1][6][7]
Lattice Constant 'c'	3.61 Å - 3.64 Å	[1][6][7]
Unit Cell Volume	~124.80 $Å^3$	[6]
Formula Units (Z)	2	

Coordination Environment

Within this crystal lattice, the gadolinium ion (Gd^{3+}) is bonded in a 9-coordinate geometry.[6] It is surrounded by nine equivalent oxygen atoms from the hydroxide groups. This high coordination number is typical for larger lanthanide ions. The Gd-O bond lengths are in the range of 2.45 Å to 2.47 Å.[6] Each oxygen atom, in turn, is bonded to three gadolinium atoms and one hydrogen atom.[6]

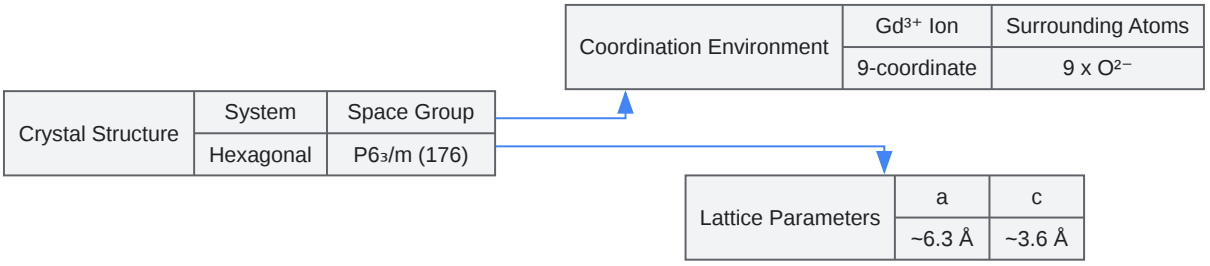

Fig 1. Key Crystallographic Features of Gd(OH)3

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Key crystallographic features of $Gd(OH)_3$.

Synthesis of Crystalline Gadolinium(III) Hydroxide

The morphology, particle size, and crystallinity of $Gd(OH)_3$ are highly dependent on the synthesis method. Control over these parameters is crucial, as they directly influence the

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material's performance in applications like drug delivery and imaging.

Protocol 1: Aqueous Precipitation for Nanoparticle Synthesis

This method is a straightforward, cost-effective, and rapid approach to produce $Gd(OH)_3$, often in the form of amorphous or nanocrystalline powders.

- Principle & Causality: The synthesis relies on the low solubility of gadolinium hydroxide. By rapidly increasing the pH of an aqueous solution containing a soluble gadolinium salt (e.g., $Gd(NO_3)_3$), a supersaturated state is achieved, leading to the immediate precipitation of $Gd(OH)_3$. The speed of this reaction typically results in the formation of small nanoparticles.
- Experimental Protocol:
  - Precursor Preparation: Prepare a 0.1 M aqueous solution of Gadolinium(III) nitrate hexahydrate ($Gd(NO_3)_3 \cdot 6H_2O$).
  - Base Solution: Prepare a 0.3 M aqueous solution of sodium hydroxide (NaOH).
  - Precipitation: While vigorously stirring the gadolinium nitrate solution at room temperature, add the sodium hydroxide solution dropwise. A white precipitate of $Gd(OH)_3$ will form instantly according to the reaction: $Gd(NO_3)_3 + 3NaOH \rightarrow Gd(OH)_3\downarrow + 3NaNO_3$.[2]
  - Aging: Continue stirring the suspension for 1-2 hours to ensure the reaction is complete and to allow for particle ripening.
  - Washing: Centrifuge the mixture to collect the precipitate. Remove the supernatant and wash the solid product repeatedly with deionized water until the pH of the wash water is neutral. This step is critical to remove residual sodium and nitrate ions.
  - Drying: Dry the final product in an oven at 60-80°C overnight.
- Self-Validating System: The immediate formation of a white solid upon addition of the base provides initial confirmation of the reaction. The final product should be a fine white powder. Successful synthesis is definitively validated by X-ray Diffraction (XRD), which should confirm the hexagonal crystal phase of $Gd(OH)_3$.[8]

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Protocol 2: Hydrothermal Synthesis of $Gd(OH)_3$ Nanorods

The hydrothermal method is widely employed to synthesize highly crystalline, anisotropic nanostructures like nanorods.

- Principle & Causality: This technique involves a chemical reaction in an aqueous solution above its boiling point, conducted within a sealed, pressurized vessel called an autoclave. The elevated temperature and pressure increase the solubility of the reactants and facilitate controlled crystal growth. This environment favors anisotropic growth along specific crystallographic directions, often the[1] direction for $Gd(OH)_3$, resulting in the formation of single-crystalline nanorods.[9]

- Experimental Protocol:

  - Precursor Preparation: Dissolve Gadolinium(III) nitrate hexahydrate in deionized water to create a solution (e.g., 0.1 M).

  - pH Adjustment: Add a base, such as a 5 M NaOH solution, dropwise under vigorous stirring to the precursor solution until a desired pH (typically >10) is reached, forming a milky white suspension.[10][11]

  - Autoclave Treatment: Transfer the resulting suspension into a Teflon-lined stainless-steel autoclave. Seal the vessel tightly.

  - Heating: Place the autoclave in an oven and heat at a constant temperature, typically between 140°C and 180°C, for a duration of 12-24 hours.[10][11]

  - Cooling & Collection: Allow the autoclave to cool down to room temperature naturally. Collect the white precipitate by filtration or centrifugation.

  - Washing: Wash the product thoroughly with deionized water and then with ethanol to remove any unreacted precursors and organic residues.[10]

  - Drying: Dry the final $Gd(OH)_3$ nanorod product in an oven at 80°C.

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- Self-Validating System: The final product should be a white powder. Characterization with Scanning Electron Microscopy (SEM) or Transmission Electron Microscopy (TEM) should reveal a rod-like morphology.[9] XRD analysis is used to confirm the pure hexagonal phase of $Gd(OH)_3$ and can indicate preferential orientation if the sample is prepared appropriately.[10]

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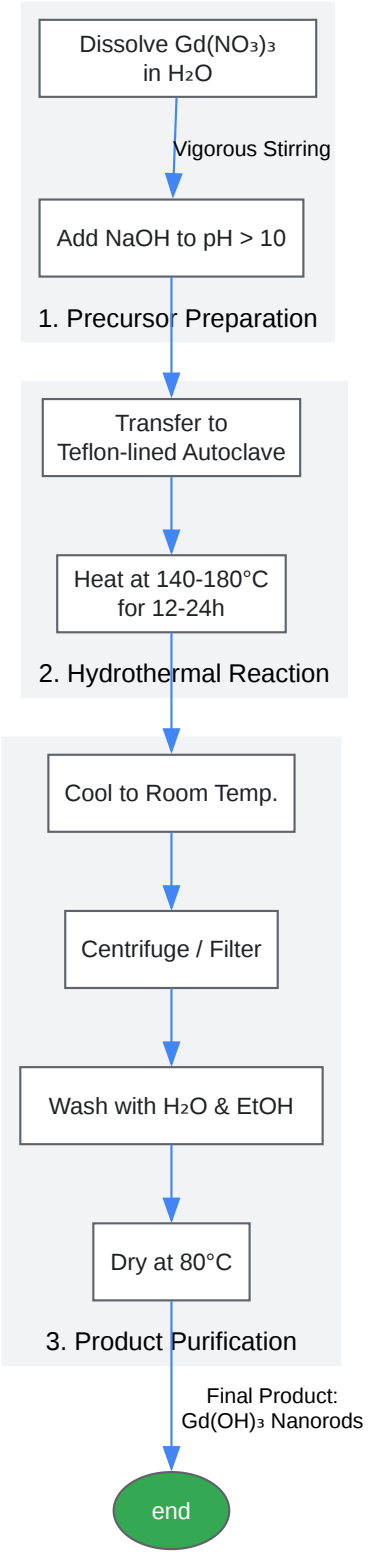

Fig 2. Workflow for Hydrothermal Synthesis of Gd(OH)3 Nanorods

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Workflow for hydrothermal synthesis of $Gd(OH)_3$ nanorods.

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Advanced Structural Characterization

Confirming the successful synthesis of $Gd(OH)_3$ with the desired crystal structure and morphology requires a suite of analytical techniques.

X-ray Diffraction (XRD) Analysis

XRD is the most definitive technique for identifying the crystalline phase of a material. For $Gd(OH)_3$, the resulting diffraction pattern should be indexable to the hexagonal structure (JCPDS card no. 83-2036).[12] The sharp, well-defined peaks in patterns from hydrothermally synthesized samples indicate high crystallinity, whereas broader peaks from precipitated samples suggest smaller crystallite sizes or a more amorphous nature.[10][12]

Rietveld Refinement

For a more rigorous structural analysis, Rietveld refinement of the powder XRD data is employed. This powerful technique uses a least-squares approach to fit a calculated theoretical diffraction profile to the entire measured experimental pattern.[13][14] A successful refinement provides highly accurate values for lattice parameters, atomic positions, crystallite size, and microstrain, thereby offering a complete and validated description of the crystal structure.[15]

Electron Microscopy

While XRD confirms the bulk crystal structure, electron microscopy visualizes the material's morphology and nanoscale features.

- Scanning Electron Microscopy (SEM): Provides information on the overall morphology, size distribution, and aggregation state of the particles or nanorods.[8]
- Transmission Electron Microscopy (TEM): Offers higher resolution imaging, allowing for the precise measurement of nanorod dimensions (length and diameter).[9] High-Resolution TEM (HRTEM) can resolve the lattice fringes of the crystal, providing direct visual evidence of its single-crystalline nature and allowing for the determination of the growth direction.[9]

Relevance and Applications in Drug Development

The well-defined crystal structure and versatile synthesis of $Gd(OH)_3$ nanostructures make them highly attractive for biomedical applications, especially in drug delivery and medical

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imaging.

$Gd(OH)_3$ as a Nanocarrier for Theranostics

The high surface area of $Gd(OH)_3$ nanoparticles and nanorods allows for the efficient loading of therapeutic molecules. These nanostructures have been investigated as carriers for anti-inflammatory drugs and chemotherapeutics like doxorubicin.[2][16] The core value proposition is in theranostics: the Gd^{3+} ions provide MRI contrast for diagnostic imaging, while the nanoparticle itself serves as the delivery vehicle for the drug. This allows for the visualization of drug accumulation at a target site (e.g., a tumor) and real-time monitoring of therapeutic efficacy.[4]

Layered Gadolinium Hydroxides (LGdH)

A related class of materials, layered gadolinium hydroxides (e.g., $[Gd_2(OH)_5]Cl{\cdot}yH_2O$), possesses a 2D-layered structure.[5] The interlayer spaces can be engineered to intercalate anionic drug molecules like diclofenac, ibuprofen, and naproxen.[5] This intercalation provides a protective environment for the drug and can be designed for pH-sensitive release, allowing the drug to be preferentially released in the acidic microenvironment of tumors or inflamed tissues.[17][18]

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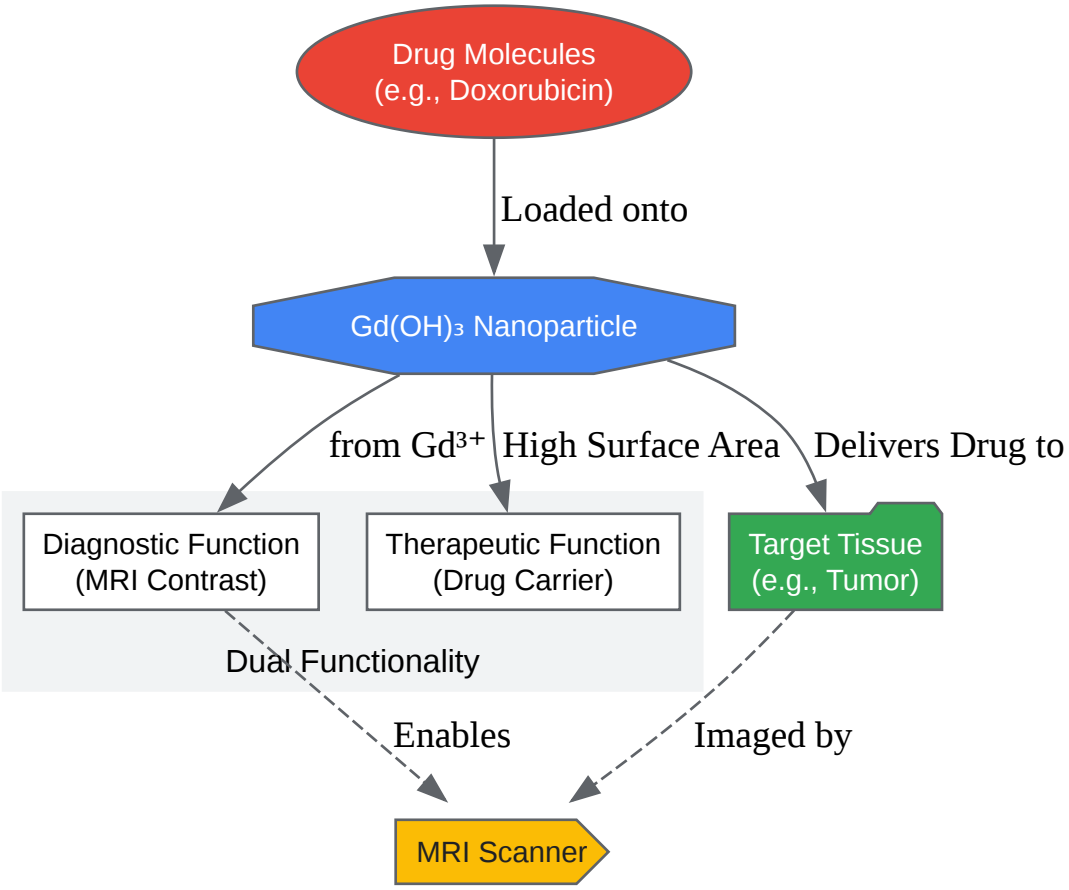

Fig 3. Theranostic Concept Using Gd(OH)3 Nanoparticles

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Theranostic concept using $Gd(OH)_3$ nanoparticles.

Conclusion

Gadolinium(III) hydroxide is more than a simple inorganic compound; it is a highly versatile material platform. Its fundamental hexagonal crystal structure provides a robust foundation for a range of advanced applications. Through controlled synthesis techniques like precipitation and hydrothermal processing, its morphology can be tailored from simple nanoparticles to high-aspect-ratio single-crystalline nanorods. This control is paramount for its successful application in drug delivery and diagnostics. As a key component in emerging theranostic systems, $Gd(OH)_3$ offers the potential to merge therapy and diagnosis, paving the way for more precise and effective medical treatments. Continued research into its synthesis, surface functionalization, and biocompatibility will further solidify its role in the toolkit of researchers, scientists, and drug development professionals.

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References

- Grokipedia. (2026). Gadolinium(III) hydroxide.
- Wikipedia. (n.d.). Gadolinium(III) hydroxide. Retrieved January 14, 2026, from [Link]
- ResearchGate. (n.d.). Powder X-ray diffraction pattern of (a) Gd(OH)3, (b) Gd2(OH)5NO3... Retrieved January 14, 2026, from [Link]
- ResearchGate. (n.d.). X-ray diffraction traces of Gd(OH)3, Gd(OH)3:Mn, and Gd(OH)3:Mn·Dox. Retrieved January 14, 2026, from [Link]
- Abdullah, H. L., et al. (2017). Gadolinium-based layered double hydroxide and graphene oxide nano-carriers for magnetic resonance imaging and drug delivery. PMC - PubMed Central. Retrieved January 14, 2026, from [Link]
- ResearchGate. (n.d.). Hydrothermal synthesis of inorganic-organic hybrid gadolinium hydroxide nanoclusters with controlled size and morphology. Retrieved January 14, 2026, from [Link]
- ResearchGate. (2022). Gadolinium Doped Layered Double Hydroxides for Simultaneous Drug Delivery and Magnetic Resonance Imaging. Retrieved January 14, 2026, from [Link]
- ResearchGate. (n.d.). Powder X–ray diffraction patterns of (a) pure Gd(OH)3; (b) Er3+:Gd(OH)3... Retrieved January 14, 2026, from [Link]
- ResearchGate. (n.d.). Layered gadolinium hydroxides for simultaneous drug delivery and imaging. Retrieved January 14, 2026, from [Link]
- Materials Project. (n.d.). mp-24073. Retrieved January 14, 2026, from [Link]
- MDPI. (2021). Synthesis of Gd2O3 Nanoparticles and Their Photocatalytic Activity for Degradation of Azo Dyes. Retrieved January 14, 2026, from [Link]
- ResearchGate. (n.d.). Synthesis of Gadolinium Hydroxo Nitrate under Microwave–Hydrothermal Treatment Conditions. Retrieved January 14, 2026, from [Link]
- Wikipedia. (n.d.). Gadolinium(III) oxide. Retrieved January 14, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Indian Academy of Sciences. (n.d.). Rapid hydrothermal route to synthesize cubic-phase gadolinium oxide nanorods. Retrieved January 14, 2026, from [Link]
- Materials Project. (n.d.). mp-24073: Gd(HO)3 (hexagonal, P6_3/m, 176). Retrieved January 14, 2026, from [Link]
- CONICET. (2023). Gd(OH)3 as Modifier of Iron Oxide Nanoparticles—Insights on the Synthesis, Characterization and Stability. Retrieved January 14, 2026, from [Link]
- ResearchGate. (n.d.). XRD patterns of the prepared (a) Gd(OH)3 and (b) Gd2O3 nanoparticles. Retrieved January 14, 2026, from [Link]
- University of Birmingham Research Portal. (2022). Gadolinium Doped Layered Double Hydroxides for Simultaneous Drug Delivery and Magnetic Resonance Imaging. Retrieved January 14, 2026, from [Link]
- International Scientific Organization. (2024). Polyol synthesis of gadolinium nanoparticles: A preliminary study. Retrieved January 14, 2026, from [Link]
- ResearchGate. (2005). Preparation and structure analysis of Gd(OH)3 nanorods. Retrieved January 14, 2026, from [Link]
- AIP Publishing. (2013). Synthesis of gadolinium silicate by hydrothermal method. Retrieved January 14, 2026, from [Link]
- Chemdex. (n.d.). [$Gd(OH)_3$]. Retrieved January 14, 2026, from [Link]
- ResearchGate. (n.d.). Rietveld refinements of XRD pattern for Gd3Cu9(OH)19Br8. Retrieved January 14, 2026, from [Link]
- Wikipedia. (n.d.). Rietveld refinement. Retrieved January 14, 2026, from [Link]
- PubChem. (n.d.). Gadolinium(III) hydroxide hydrate. Retrieved January 14, 2026, from [Link]
- PubChem. (n.d.). Gadolinium trihydroxide. Retrieved January 14, 2026, from [Link]
- MDPI. (n.d.). The Influence of Sintering Temperature on the Transport Properties of GdBa2Cu3O7 Superconductor... Retrieved January 14, 2026, from [Link]

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- MyScope Training. (n.d.). X-ray Diffraction - What is Rietveld refinement? Retrieved January 14, 2026, from [Link]
- ResearchGate. (n.d.). Rietveld refinement of GdFeO3 XRD Pattern. Retrieved January 14, 2026, from [Link]
- Materials Project. (n.d.). mp-600576: GdFeO3 (Orthorhombic, Pnma, 62). Retrieved January 14, 2026, from [Link]
- RSC Publishing. (n.d.). Structure, magnetism and magnetocaloric effect in a new triangular lattice compound Gd3Cu9(OH)19Br8. Retrieved January 14, 2026, from [Link]

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Sources

- 1. grokipedia.com [grokipedia.com]
- 2. Gadolinium(III) hydroxide - Wikipedia [en.wikipedia.org]
- 3. Gadolinium trihydroxide | GdH3O3 | CID 85434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Gadolinium-based layered double hydroxide and graphene oxide nano-carriers for magnetic resonance imaging and drug delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 7. mp-24073: Gd(HO)3 (hexagonal, P6_3/m, 176) [legacy.materialsproject.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. ias.ac.in [ias.ac.in]
- 11. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 12. researchgate.net [researchgate.net]
- 13. Rietveld refinement - Wikipedia [en.wikipedia.org]

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- 14. MyScope [myscope.training]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- 18. research.birmingham.ac.uk [research.birmingham.ac.uk]
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